

5-Bromo-3-methoxy-2-methylquinoline structural elucidation

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Compound of Interest

Compound Name: 5-Bromo-3-methoxy-2-methylquinoline

CAS No.: 2138214-32-9

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An In-Depth Technical Guide on the Structural Elucidation of **5-Bromo-3-methoxy-2-methylquinoline**

Executive Summary

This technical guide outlines the definitive structural elucidation protocol for **5-Bromo-3-methoxy-2-methylquinoline** (

). As a trisubstituted quinoline derivative, this molecule presents a specific regiochemical challenge: distinguishing the 5-bromo isomer from its likely synthetic byproducts (6-bromo, 8-bromo, or 4-bromo isomers).

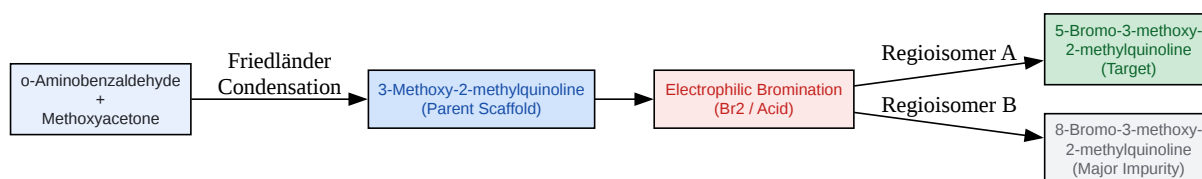
This guide targets medicinal chemists and analytical scientists, providing a self-validating workflow that combines High-Resolution Mass Spectrometry (HRMS) with advanced 1D and 2D Nuclear Magnetic Resonance (NMR) techniques. The core elucidation strategy relies on the "Peri-Proton Silence" hypothesis—the absence of a Nuclear Overhauser Effect (NOE) between the H-4 proton and the C-5 position, confirming the placement of the bromine atom.

Synthetic Context & Isomer Generation

To elucidate a structure effectively, one must understand its origin. The target molecule is typically synthesized via a Friedländer Condensation followed by electrophilic bromination.

- Step 1: Core Construction: Condensation of o-aminobenzaldehyde with methoxyacetone (1-methoxypropan-2-one) yields the parent scaffold, 3-methoxy-2-methylquinoline.
- Step 2: Bromination: Electrophilic aromatic substitution (using Br_2 or NBS) on the quinoline core.
 - Regioselectivity:[1] The pyridine ring is electron-deficient, directing substitution to the benzene ring. Positions 5 and 8 are electronically favored (similar to naphthalene).
 - The Challenge: This reaction often produces a mixture of the 5-bromo (target) and 8-bromo isomers. Separation is achieved via column chromatography, but spectroscopic confirmation is required to assign the correct fraction.

Visualization: Synthetic Pathway & Isomer Potential



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Figure 1: Synthetic logic flow showing the origin of the regiochemical ambiguity.

Analytical Strategy: The "Peri-Proton" Protocol

The elucidation hinges on the interaction between the H-4 proton (on the pyridine ring) and the C-5 substituent (on the benzene ring). In the parent quinoline, H-4 and H-5 are spatially proximal (the peri position), exhibiting a strong NOE signal. Replacing H-5 with a Bromine atom eliminates this signal.

Mass Spectrometry (MS)

- Technique: LC-MS/HRMS (ESI+).
- Diagnostic Signal: The presence of a bromine atom is immediately confirmed by the 1:1 isotopic ratio of the molecular ion peaks

and

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- Expected Mass:

- Formula:

- Exact Mass (

-): ~251.00

- Exact Mass (

-): ~253.00

¹H NMR Assignment Logic

The proton spectrum will display three distinct regions.

Region	Protons	Multiplicity	Chemical Shift ()	Assignment Logic
Aliphatic	(C-2)	Singlet (3H)	2.6 – 2.7 ppm	Deshielded by aromatic ring; singlet confirms no adjacent protons.
Methoxy	(C-3)	Singlet (3H)	3.9 – 4.0 ppm	Typical aryl methoxy shift.
Aromatic	H-4	Singlet (1H)	8.0 – 8.3 ppm	The Anchor Proton. Deshielded singlet. No coupling to H-3 (blocked).
Aromatic	H-6, H-7, H-8	AMX/ABC System	7.4 – 7.9 ppm	Pattern depends on Br position.

The Definitive Test: NOESY / ROESY

To distinguish the 5-Br isomer from the 8-Br isomer:

- Irradiate/Select H-4 (Singlet, ~8.2 ppm).
- Observe NOE correlations:
 - 5-Bromo Isomer: H-4 shows NOE only to the OMe group (weak) or no strong aromatic NOE. Silence at the peri-position.
 - 8-Bromo Isomer: H-4 shows a strong NOE to the doublet at C-5 (H-5).
 - 6-Bromo Isomer: H-4 shows a strong NOE to the doublet at C-5 (H-5).

Step-by-Step Elucidation Protocol

Step 1: Purity & Composition Check

Run LC-MS. Confirm a single peak with the characteristic

doublet pattern.

- Pass Criteria:

252/254 (protonated) with equal intensity.

Step 2: 1D Proton NMR - The "Count & Sort"

Acquire a standard

NMR in

or

.

- Verify Counts: Integration must show 3H (Me), 3H (OMe), 1H (H-4), and 3H (Benzene ring).
- Verify H-4: Locate the sharp singlet around 8.0+ ppm. If this is a doublet, the 3-position is not substituted (wrong molecule).

Step 3: Benzene Ring Spin System Analysis

Analyze the splitting pattern of the three benzene protons (6, 7, 8).

- 5-Bromo Pattern: H-6 (d), H-7 (t/dd), H-8 (d). This is a contiguous 3-spin system.
- 6-Bromo Pattern: H-5 (d), H-7 (dd), H-8 (d).^[1] H-5 and H-7 are meta-coupled (small).
- 8-Bromo Pattern: H-5 (d), H-6 (t/dd), H-7 (d). Contiguous 3-spin system.
- Ambiguity: 5-Br and 8-Br both produce "d-t-d" type patterns (contiguous). Coupling constants (

) alone may not distinguish them reliably without simulation. Proceed to Step 4.

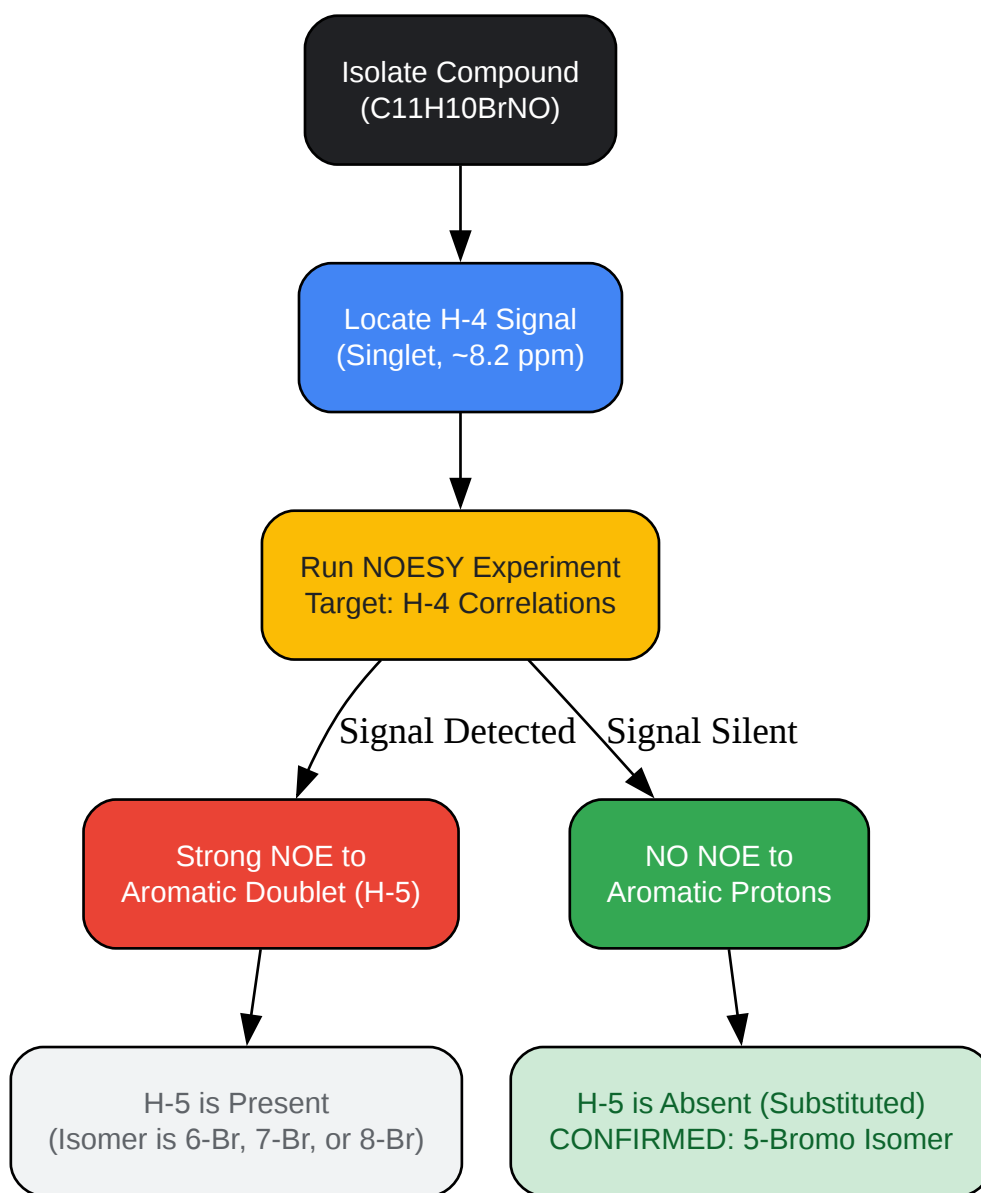
Step 4: 2D NOESY (The Validator)

Run a NOESY experiment with a mixing time of 500-800 ms.

- Target Interaction: H-4 (δ ~8.2) Aromatic Region.
- Observation:
 - If H-4 correlates to a doublet in the aromatic region
H-5 is present. (Conclusion: Not the 5-Br isomer).
 - If H-4 shows no correlation to the aromatic region
H-5 is substituted. (Conclusion: 5-Br isomer confirmed).

Visualization of Elucidation Logic

The following diagram illustrates the decision tree for assigning the regiochemistry based on NOE data.



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Figure 2: The "Peri-Silence" Decision Tree for Regiochemical Assignment.

Expected NMR Data (Simulated)

Based on substituent chemical shift increments (SCS) for quinolines, the following data represents the theoretical expectation for **5-Bromo-3-methoxy-2-methylquinoline** in

Nucleus	Position	Shift (ppm)	Multiplicity	Coupling (Hz)
1H	H-2 (Me)	2.70	s	-
1H	H-3 (OMe)	3.98	s	-
1H	H-4	8.45	s	- (Deshielded by peri-Br)
1H	H-6	7.60	d	8.0
1H	H-7	7.55	dd	8.0, 7.5
1H	H-8	8.05	d	8.5
13C	C-5	~120.0	-	(Quaternary C-Br)

Note: The H-4 proton in 5-bromoquinolines is typically deshielded by 0.2–0.4 ppm relative to the non-brominated precursor due to the steric/electronic "peri-effect" of the bromine atom.

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